

Technical Guide: Triisopentylamine (TIPA)

Nomenclature & Application Architecture

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Triisopentylamine*

CAS No.: 645-41-0

Cat. No.: B1583428

[Get Quote](#)

Executive Summary: The Precision Imperative

In high-stakes drug development and hydrometallurgical separation, ambiguity is a liability.

Triisopentylamine (TIPA), a sterically hindered tertiary amine, is frequently misidentified due to archaic nomenclature persisting alongside IUPAC standards. This guide eliminates that ambiguity.

TIPA is critical in Liquid-Liquid Extraction (LLE) processes, serving as an extractant for organic acids (e.g., citric, lactic) and metal anionic complexes. Its high boiling point (265–270°C) and hydrophobicity make it superior to lower-molecular-weight amines for preventing solvent losses during raffinate separation. This document provides the definitive synonym map, physical profile, and a self-validating extraction protocol to ensure reproducibility in your workflows.

Nomenclature Architecture & Synonyms

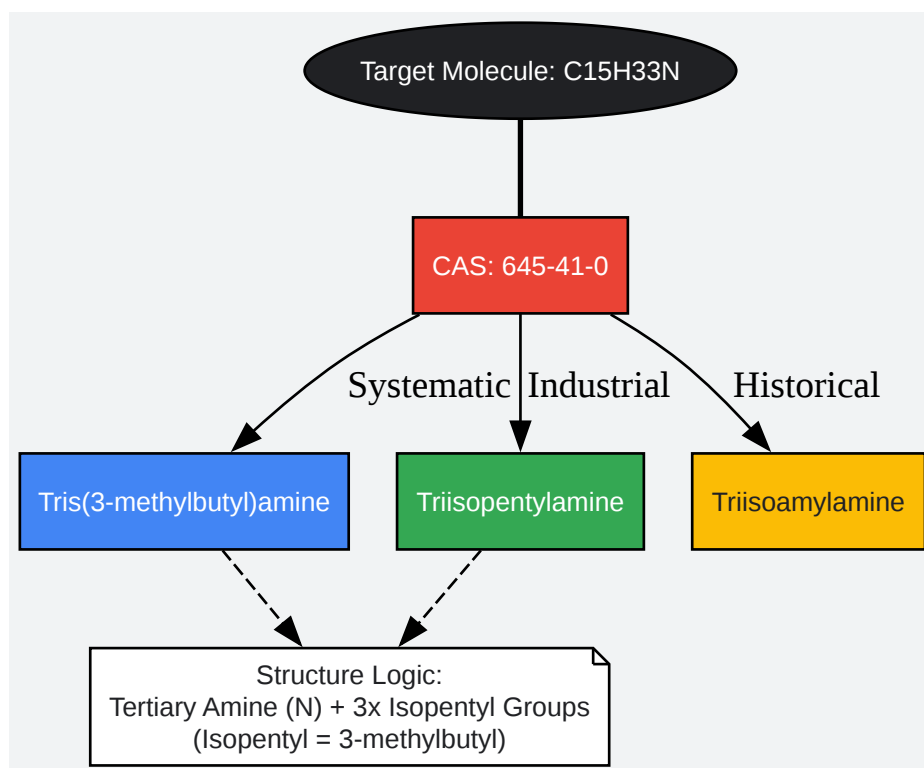
The primary confusion stems from the historical use of "Amyl" (derived from amyllum, starch) versus the systematic "Pentyl" (Greek pente, five). In supply chain databases, these terms are used interchangeably, leading to duplicate inventory entries or procurement errors.

The Synonym Matrix

Category	Primary Identifier	Technical Context
Common Name	Triisopentylamine	Standard industrial designation.
Legacy Name	Triisoamylamine	Common in older literature (pre-1990s) and some Asian markets.
IUPAC Name	Tris(3-methylbutyl)amine	The structural truth. Defines the carbon backbone branching.
Systematic	3-methyl-N,N-bis(3-methylbutyl)butan-1-amine	Full IUPAC expansion, rarely used in commerce but vital for patent searches.
CAS Number	645-41-0	The unique numerical fingerprint.
InChI Key	QKVUSSUOYHTOFQ-UHFFFAOYSA-N	Digital identifier for database interoperability.

Structural Logic Visualization

The following diagram maps the linguistic hierarchy to the physical structure, resolving the "Iso" vs. "Sec" ambiguity.



[Click to download full resolution via product page](#)

Figure 1: Nomenclature hierarchy for CAS 645-41-0. The central CAS registry number acts as the bridge between historical legacy names and systematic IUPAC definitions.

Physicochemical Profile

Understanding these properties is not just about identification; it dictates process engineering. For example, the density (0.78 g/mL) ensures TIPA resides in the upper phase during aqueous extraction, a critical factor for separator design.

Property	Value	Operational Implication
Molecular Weight	227.43 g/mol	Required for stoichiometric calculations in acid-base complexation.
Boiling Point	265–270 °C	Allows recovery of volatile solvents (diluent) without losing the amine extractant.
Density (20°C)	0.782 g/mL	Ensures rapid phase separation from aqueous layers (typically >1.0 g/mL).
Solubility	Insoluble in water; Soluble in Ethanol, Ether, Chloroform	Requires a non-polar diluent (e.g., Kerosene, Octanol) for liquid extraction processes.
pKa (Est)	~10.6	Sufficiently basic to extract weak organic acids (Citric, Lactic) via proton transfer.

Application: Reactive Extraction Protocol

Context: TIPA is widely used to extract carboxylic acids from fermentation broths. The amine acts as a base, forming an ion-pair complex with the acid in the organic phase.

The Challenge: Pure TIPA is too viscous and can form a third phase (emulsion) if the complex concentration gets too high. The Solution: Use a Diluent (carrier solvent) and a Modifier (alcohol) to solubilize the complex.

Protocol: Extraction of Citric Acid (Self-Validating)

Objective: Extract Citric Acid from an aqueous feed using TIPA.

Reagents:

- Extractant: **Triisopentylamine** (CAS 645-41-0)[1][2][3][4][5]
- Diluent: 1-Octanol (CAS 111-87-5) – Chosen to prevent third-phase formation.

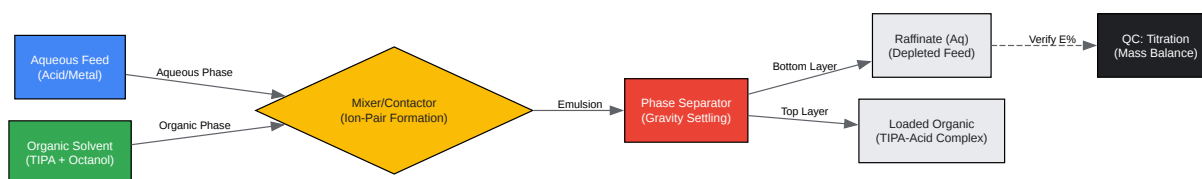
- Feed: Aqueous Citric Acid solution (0.5 M).

Workflow Steps:

- Preparation of Organic Phase (The "Solvent"):
 - Mix TIPA with 1-Octanol to achieve a 30% (v/v) amine concentration.
 - Causality: 30% is the "Goldilocks" zone. Higher concentrations increase viscosity (slowing mass transfer); lower concentrations reduce capacity.
- Pre-Equilibration (Quality Check):
 - Wash the organic phase with a small volume of distilled water.
 - Validation: Measure the pH of the wash water. It should be neutral. If alkaline, water-soluble impurities are present in the amine.
- Contacting (Extraction):
 - Combine Organic Phase and Aqueous Feed in a 1:1 volume ratio in a separatory funnel or centrifugal contactor.
 - Agitate vigorously for 10 minutes at 25°C.
 - Mechanism:
 - (Where
 - is TIPA and
 - is the citrate anion).
- Phase Separation:
 - Allow phases to settle. TIPA (Organic) will be the top layer.
 - Observation: Interface must be sharp. Rag layers indicate particulate contamination or emulsion.

- Mass Balance Validation (The "Trust" Step):
 - Titrate the aqueous raffinate (bottom layer) with NaOH to determine remaining acid concentration.
 - Calculate Extraction Efficiency ():
 - Success Criteria: For Citric Acid with TIPA/Octanol, should exceed 85% in a single stage.

Process Logic Visualization



[Click to download full resolution via product page](#)

Figure 2: Liquid-Liquid Extraction workflow using TIPA. The "Validation" step ensures the theoretical distribution coefficient is met in practice.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 69525, **Triisopentylamine**. Retrieved from [\[Link\]](#)
- NIST Mass Spectrometry Data Center. 1-Butanamine, 3-methyl-N,N-bis(3-methylbutyl)-. [2] NIST Chemistry WebBook, SRD 69. [6] Retrieved from [\[Link\]](#)

- European Chemicals Agency (ECHA).Registration Dossier: Tris(3-methylbutyl)amine. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS RN 645-41-0 | Fisher Scientific [fishersci.com]
- 2. 1-Butanamine, 3-methyl-N,N-bis(3-methylbutyl)- | C15H33N | CID 69525 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. Page loading... [guidechem.com]
- 5. トリイソペンチルアミン ≥95% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 1-Butanamine, 3-methyl- [webbook.nist.gov]
- To cite this document: BenchChem. [Technical Guide: Triisopentylamine (TIPA) Nomenclature & Application Architecture]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583428/docs#technical-guide-triisopentylamine-tipa-nomenclature-application-architecture>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)